

4-Bromo-5-fluoro-2-hydroxybenzoic Acid: Proper Disposal & Handling Guide

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Compound of Interest

Compound Name: 4-Bromo-5-fluoro-2-hydroxybenzoic acid

CAS No.: 1784366-04-6

Cat. No.: B2385651

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CAS Number: 1784366-04-6 (Isomer specific; protocols apply to structurally similar halogenated salicylates) Chemical Class: Halogenated Aromatic Carboxylic Acid Waste Stream: Halogenated Organic / Acidic

Part 1: Core Directive & Hazard Assessment

This guide provides an operational framework for the safe disposal of **4-Bromo-5-fluoro-2-hydroxybenzoic acid**. As a halogenated derivative of salicylic acid, this compound presents a dual challenge: it is acidic (corrosive potential) and halogenated (requires specific incineration protocols to prevent dioxin/furan formation).

Do not treat this as generic organic waste. The presence of bromine and fluorine atoms dictates that it must be segregated from non-halogenated solvents to prevent the contamination of fuel-blending waste streams.

Hazard Profile (GHS Classification)

- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

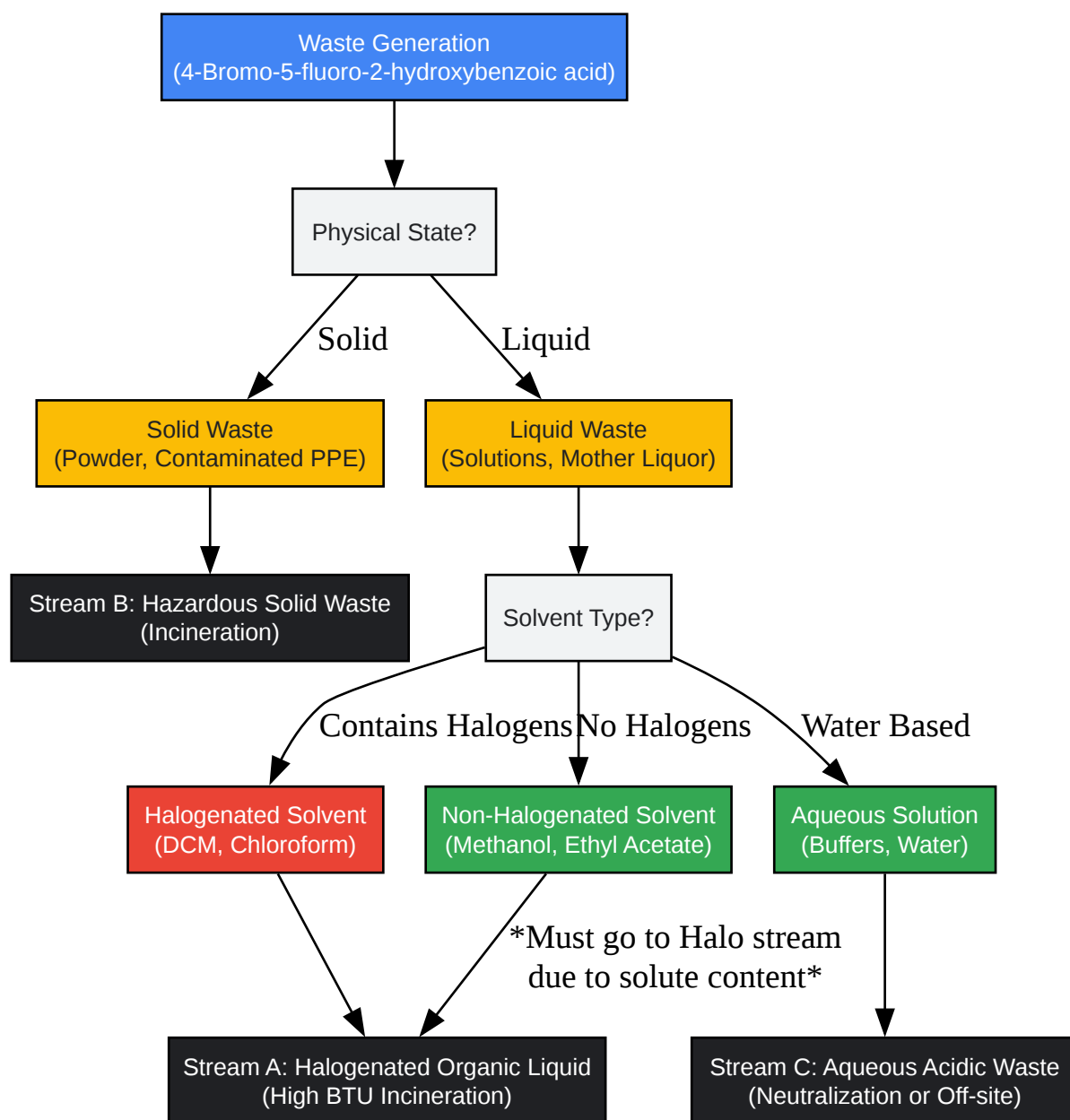
- H319: Causes serious eye irritation.[\[2\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Signal Word: WARNING

Part 2: Waste Characterization & Segregation Logic

Effective disposal starts with accurate characterization. This compound must be classified under Halogenated Organic Acid waste.

The Segregation Decision Tree

The following logic ensures your waste meets EPA (RCRA) and local environmental standards.



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Figure 1: Decision logic for segregating halogenated benzoic acid waste. Note that even if dissolved in a non-halogenated solvent (e.g., Methanol), the presence of the solute often mandates disposal in the Halogenated stream depending on concentration thresholds (typically >1000 ppm halogens).

Part 3: Step-by-Step Disposal Procedures

Solid Waste Disposal (Pure Compound & Debris)

Applicability: Expired stock, weighing boat residues, contaminated gloves/paper towels.

- Containment: Collect solids in a clear, chemically resistant polyethylene bag (minimum 2 mil thickness).
- Labeling: Attach a hazardous waste tag immediately.
 - Chemical Name: **4-Bromo-5-fluoro-2-hydroxybenzoic acid**.[\[7\]](#)
 - Hazards: Irritant, Acidic.[\[1\]](#)[\[2\]](#)[\[4\]](#)
 - Constituents: 100% Solid.
- Secondary Container: Place the sealed bag into a wide-mouth high-density polyethylene (HDPE) drum or a dedicated "Lab Trash" box lined with a heavy-duty liner.
- Disposal Path: This waste is destined for High-Temperature Incineration. Do not autoclave.

Liquid Waste Disposal (Solutions & HPLC Effluent)

Applicability: Reaction mixtures, mother liquors, NMR tube contents.

- Critical Rule: Never mix with strong oxidizers (e.g., Nitric acid, Peroxides) or strong bases (creates exothermic neutralization).

Protocol:

- Select Container: Use an HDPE or Amber Glass waste carboy. Avoid metal containers due to potential acidity (corrosion).
- pH Check: If the solution is aqueous, check pH. If $\text{pH} < 2$, it is a Corrosive Acidic Waste.
- Segregation:
 - Scenario A (Organic Solvents): Pour into the Halogenated Waste carboy. Even if the solvent is Methanol (non-halogenated), the dissolved bromine/fluorine compound classifies the mixture as halogenated for incineration purposes.

- Scenario B (Aqueous): Collect in "Aqueous Acidic" waste. Do not drain dispose unless explicitly permitted by your facility's EHS and local POTW (Publicly Owned Treatment Works) regulations. Recommendation: Collect for off-site disposal.
- Cap & Tag: Ensure the cap is vented if there is any risk of off-gassing (unlikely with this stable acid, but good practice). Label as "Halogenated Organic Liquid".

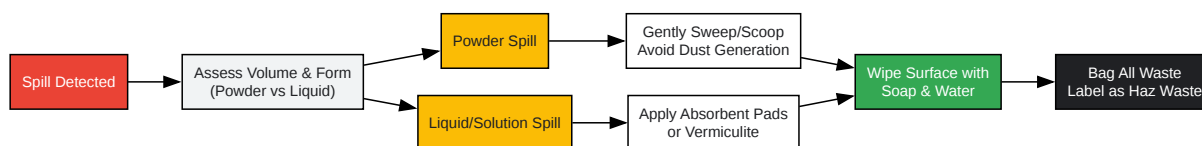
Empty Container Management (RCRA "P-Listed" vs. Empty)

Since this compound is not acutely toxic (P-listed), the container is considered "RCRA Empty" if:

- All wastes have been removed using standard practices (pouring/scraping).
- Less than 3% by weight of the total capacity remains.
- Action: Triple rinse the bottle with a compatible solvent (e.g., Acetone). Pour the rinsate into the Halogenated Liquid Waste. Deface the label and discard the bottle as regular glass trash.

Part 4: Emergency Response & Spill Cleanup

PPE Required: Nitrile gloves (double gloved recommended), safety goggles, lab coat. Use a P95 dust mask if powder is friable.



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Figure 2: Workflow for managing minor laboratory spills of **4-Bromo-5-fluoro-2-hydroxybenzoic acid**.

Part 5: Technical Data & Compatibility

Chemical Compatibility Matrix

Store and dispose of **4-Bromo-5-fluoro-2-hydroxybenzoic acid** away from the following incompatible classes:

Chemical Class	Compatibility	Risk
Strong Oxidizers (e.g., ,)	INCOMPATIBLE	Potential for violent reaction; generation of bromine gas.
Strong Bases (e.g., NaOH, KOH)	CAUTION	Exothermic neutralization. Safe if controlled, but avoid accidental bulk mixing.
Reducing Agents	INCOMPATIBLE	Potential for dehalogenation reactions.
Metals (Iron, Aluminum)	POOR	Salicylic acid derivatives can chelate metals; acidic nature causes corrosion.

Physicochemical Properties Relevant to Disposal[4][7][10]

Property	Value (Approx.)	Impact on Disposal
Acidity (pKa)	~2.5 - 3.0	Acidic. Corrosive to metal containers.
Water Solubility	Low to Moderate	May precipitate in aqueous waste lines (clogging risk). Use organic solvents for rinsing.
Halogen Content	Br, F	Mandates "Halogenated" waste stream to prevent dioxin formation during incineration.

Part 6: References

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